

Application Note: Analytical Quantification of Solvent Orange 45

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Compound of Interest

Compound Name: *Solvent Orange 45*

Cat. No.: *B1143906*

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**Abstract

This application note details a robust and sensitive method for the quantitative analysis of **Solvent Orange 45**, a metal-complex azo dye, in a representative polymer matrix. The protocol employs High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD) for separation and quantification. This document provides a comprehensive guide for researchers, scientists, and professionals in quality control and product development, covering sample preparation, instrument parameters, and method validation. All quantitative data is summarized for clarity, and a detailed experimental workflow is provided.

Introduction

Solvent Orange 45 (C.I. 11700) is a metal-complex solvent dye widely utilized for its vibrant orange hue, good solubility in organic solvents, and stability.^[1] It finds extensive application in the coloring of various materials, including plastics, printing inks, paints, coatings, and leather finishes.^[1] Given its use in consumer and industrial products, a reliable analytical method is crucial for quality control, regulatory compliance, and formulation development to ensure consistent color and performance.

This application note presents a validated HPLC-DAD method for the determination of **Solvent Orange 45**. The methodology is designed to be accurate, precise, and suitable for routine analysis in a laboratory setting.

Experimental

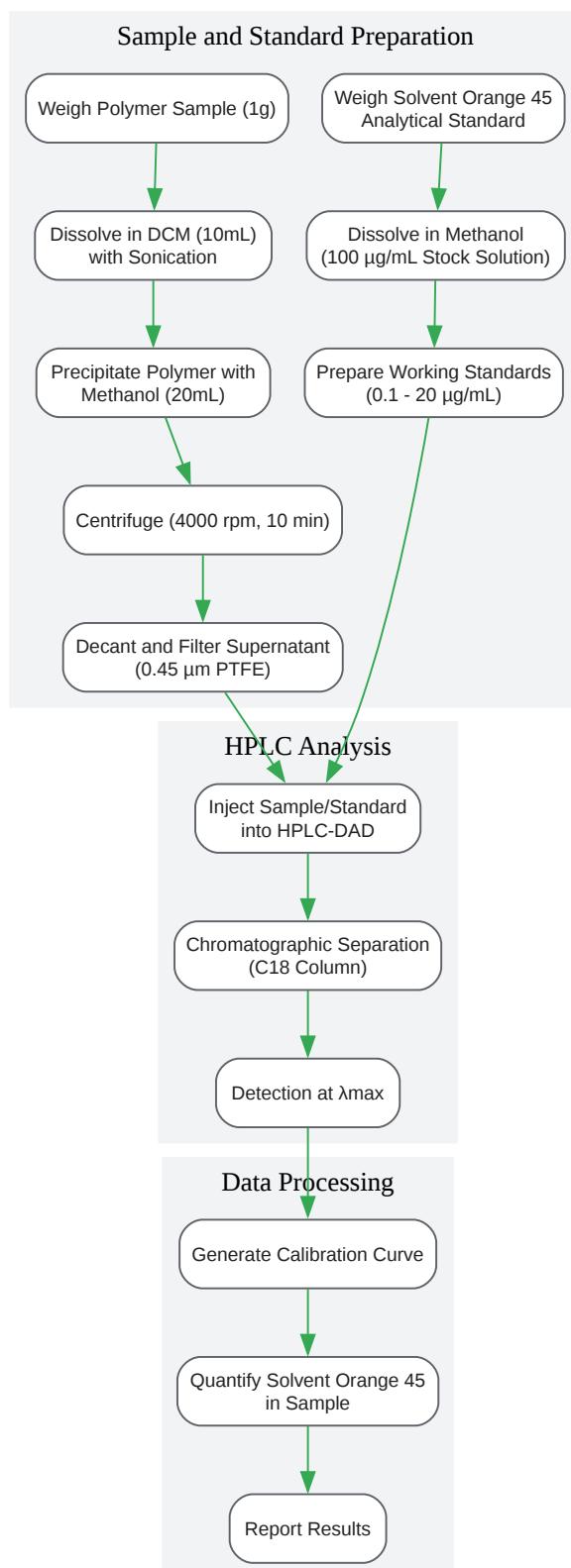
- **Solvent Orange 45** analytical standard: (Purity \geq 98%)
- Matrix: Polycarbonate (PC) pellets (or other relevant polymer)
- Solvents:
 - Dichloromethane (DCM), HPLC grade
 - Methanol (MeOH), HPLC grade
 - Acetonitrile (ACN), HPLC grade
 - Water, HPLC grade
 - Ammonium acetate, analytical grade
- Filters: 0.45 μm PTFE syringe filters
- HPLC System: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD).
- Analytical Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Ultrasonic Bath
- Centrifuge
- Analytical Balance

A stock solution of **Solvent Orange 45** was prepared by accurately weighing 10 mg of the standard and dissolving it in 100 mL of methanol to obtain a concentration of 100 $\mu\text{g}/\text{mL}$. A series of working standard solutions were prepared by serial dilution of the stock solution with the mobile phase to create calibration standards ranging from 0.1 $\mu\text{g}/\text{mL}$ to 20 $\mu\text{g}/\text{mL}$.

- Dissolution: Accurately weigh approximately 1 gram of the polymer sample containing **Solvent Orange 45** into a glass vial.

- Add 10 mL of dichloromethane (DCM) to dissolve the polymer. Sonicate for 30 minutes to ensure complete dissolution.
- Precipitation: Add 20 mL of methanol to the solution to precipitate the polymer. Vortex for 1 minute to ensure thorough mixing.
- Separation: Centrifuge the mixture at 4000 rpm for 10 minutes to pellet the precipitated polymer.
- Extraction: Carefully decant the supernatant containing the extracted **Solvent Orange 45**.
- Filtration: Filter the supernatant through a 0.45 μ m PTFE syringe filter into an HPLC vial for analysis.

Experimental Workflow Diagram

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Caption: Experimental workflow for the quantification of **Solvent Orange 45**.

- Mobile Phase: A: 10 mM Ammonium Acetate in Water, B: Acetonitrile
- Gradient Program:
 - 0-2 min: 70% B
 - 2-15 min: 70% to 95% B
 - 15-20 min: 95% B
 - 20.1-25 min: 70% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: Maximum absorbance wavelength of **Solvent Orange 45** (determined by DAD scan, typically around 400-450 nm).

Results and Discussion

The developed HPLC method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, and accuracy (recovery). The validation was performed using spiked blank polymer extracts. The results are summarized in the tables below.

Quantitative Data Summary

Table 1: Calibration and Linearity Data for **Solvent Orange 45**

Parameter	Value
Linearity Range	0.1 - 20.0 µg/mL
Correlation Coefficient (r^2)	≥ 0.998
Calibration Equation	$y = mx + c$ (Area = slope \times conc. + intercept)

Table 2: Method Sensitivity (LOD and LOQ)

Parameter	Value (µg/mL)
Limit of Detection (LOD)	~0.03
Limit of Quantification (LOQ)	~0.10

Table 3: Precision and Accuracy (Recovery) Data

Spiked Concentration (µg/g)	Recovery (%)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=3 days)
1.0	95 - 105	< 5.0	< 7.0
10.0	97 - 103	< 3.0	< 5.0
50.0	98 - 102	< 2.0	< 4.0

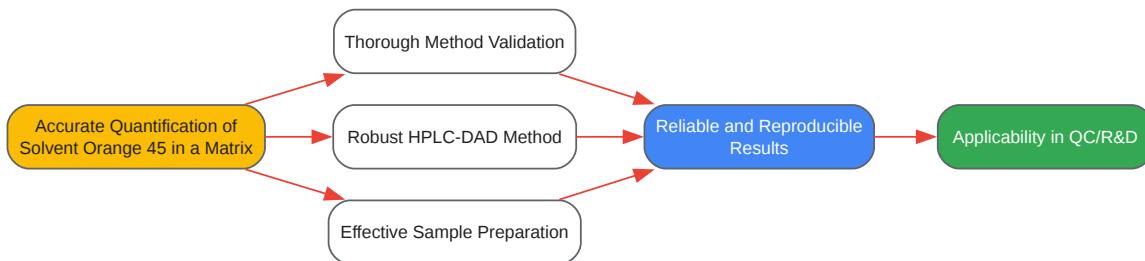
Note: The quantitative data presented is representative of typical performance for the analysis of azo dyes in complex matrices and should be verified by the end-user.

The validated method was applied to determine the concentration of **Solvent Orange 45** in a commercially available orange-colored polymer. The chromatogram showed a well-resolved peak for **Solvent Orange 45** with no significant interference from the matrix. The concentration was calculated using the calibration curve and was found to be within the expected range for the product.

Conclusion

This application note provides a detailed and reliable HPLC-DAD method for the quantitative determination of **Solvent Orange 45** in a polymer matrix. The sample preparation protocol is straightforward, and the chromatographic conditions are optimized for good resolution and sensitivity. The method is validated and demonstrates excellent linearity, precision, and accuracy, making it suitable for routine quality control and research applications in industries where **Solvent Orange 45** is used.

Logical Relationship Diagram



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Caption: Logical relationship for method development and application.

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References

- 1. holcapek.upce.cz [holcapek.upce.cz]
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